

A Technical Guide to the Physical Properties of 5-Iododecane

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Compound of Interest

Compound Name: 5-Iododecane

Cat. No.: B15454355

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Prepared for: Researchers, Scientists, and Drug Development Professionals Subject: Boiling Point and Density of **5-Iododecane** (CAS: 62065-04-7)

This technical guide provides a summary of the available data on the physical properties of **5-Iododecane**, with a specific focus on its boiling point and density. Due to a lack of experimentally determined data for **5-Iododecane** in readily available literature, this document also includes computed data and, for comparative purposes, experimental data for its constitutional isomer, 1-Iododecane. Furthermore, standard experimental protocols for determining these properties are detailed.

Introduction to Haloalkane Physical Properties

The physical properties of haloalkanes, such as **5-Iododecane**, are dictated by the nature of their intermolecular forces. The presence of a carbon-halogen bond introduces polarity, leading to dipole-dipole interactions in addition to the van der Waals forces present in all molecules. For iodoalkanes, the large, polarizable electron cloud of the iodine atom results in strong London dispersion forces, which significantly influence properties like boiling point and density.

Generally, for a given alkyl group, the boiling point and density increase with the increasing atomic mass of the halogen ($F < Cl < Br < I$). Therefore, iodoalkanes are the least volatile and most dense among the haloalkanes with the same carbon skeleton. Within a homologous series, boiling points and densities tend to increase with the length of the carbon chain. Constitutional isomers, such as 1-Iododecane and **5-Iododecane**, may exhibit slight

differences in these properties due to variations in molecular shape, which affects the efficiency of intermolecular packing and the surface area available for van der Waals interactions.

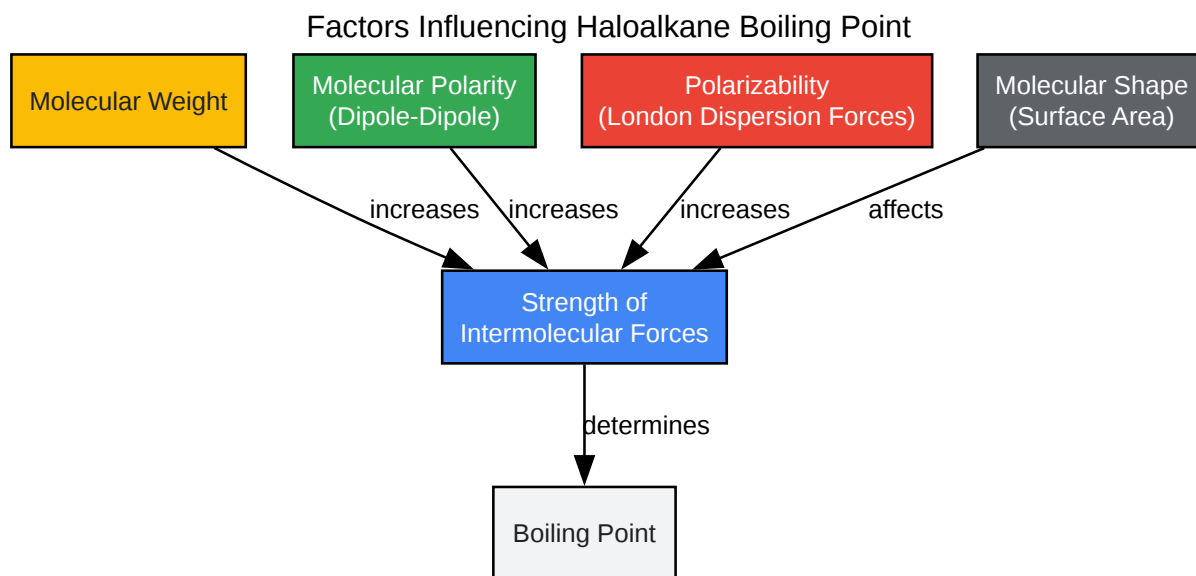
Quantitative Data for Iododecane Isomers

Experimental values for the boiling point and density of **5-iododecane** are not prominently reported in the surveyed chemical literature. The PubChem database lists computed properties for this compound[1]. For a practical reference, the experimentally determined properties of its straight-chain isomer, 1-iododecane, are provided in the table below.

Property	5-Iododecane (C ₁₀ H ₂₁ I)	1-Iododecane (C ₁₀ H ₂₁ I)
Boiling Point	Not Experimentally Determined	132 °C at 15 mmHg (lit.)[2][3]
Density	Not Experimentally Determined	1.257 g/mL at 25 °C (lit.)[2][3]
Molecular Weight	268.18 g/mol [1]	268.18 g/mol [2]
Data Type	Computed (Molecular Weight)	Experimental (Boiling Point, Density)

Logical Relationship of Factors Influencing Boiling Point

The boiling point of a haloalkane is not determined by a single factor but by the interplay of several molecular characteristics. The following diagram illustrates the key relationships influencing this physical property.



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Caption: Logical diagram of factors affecting the boiling point of haloalkanes.

Experimental Protocols

For researchers aiming to determine the physical properties of **5-Iododecane** or related compounds experimentally, the following established methodologies are recommended.

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[4] The principle relies on observing the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.[5]

Apparatus:

- Thiele tube containing mineral oil
- Thermometer (-10 to 250 °C range)
- Small test tube (e.g., 6 x 50 mm)
- Capillary tube, sealed at one end
- Rubber band or wire for attachment

- Heat source (Bunsen burner or microburner)

Procedure:

- Add approximately 0.5 mL of the liquid sample (**5-Iododecane**) into the small test tube.[4]
- Place the capillary tube into the test tube with its open end submerged in the liquid.[6]
- Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is aligned with the thermometer bulb.[7]
- Insert the thermometer assembly into the Thiele tube, making sure the rubber band is well above the mineral oil level to prevent degradation from heat.
- Gently heat the side arm of the Thiele tube with a small flame. The shape of the tube promotes convection currents, ensuring uniform heat distribution.[4]
- As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the sample, creating a steady stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[7]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubble stream ceases and the liquid is drawn back into the capillary tube.[5][7] Record this temperature.
- For accuracy, repeat the determination at least once.

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known, precise volume.[8][9]

Apparatus:

- Pycnometer (a glass flask with a specific volume and a ground glass stopper containing a capillary tube)

- Analytical balance (accurate to ± 0.001 g or better)
- Constant temperature water bath
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Accurately weigh the empty, dry pycnometer on the analytical balance. Record this mass (m_1).[\[10\]](#)
- Fill the pycnometer with the liquid sample (**5-Iododecane**), taking care to avoid trapping air bubbles.
- Place the filled pycnometer (unstoppered) in a constant temperature bath set to a specific temperature (e.g., 25.0 °C) and allow it to equilibrate.[\[10\]](#)
- Once thermal equilibrium is reached, firmly insert the stopper. Excess liquid will be forced out through the capillary, ensuring the volume is precisely that of the pycnometer.[\[8\]](#)
- Carefully dry the exterior of the pycnometer, ensuring no sample remains on the outside surfaces.
- Weigh the filled pycnometer. Record this mass (m_2).
- To determine the exact volume of the pycnometer (V), repeat steps 1-7 using a reference liquid of known density at the same temperature, such as deionized water. Calculate the mass of the water ($m_{\text{water}} = m_2_{\text{water}} - m_1$) and find its density (ρ_{water}) from reference tables for that temperature. The volume is $V = m_{\text{water}} / \rho_{\text{water}}$.
- The density of the sample (ρ_{sample}) is then calculated using the mass of the sample ($m_{\text{sample}} = m_2 - m_1$) and the determined volume of the pycnometer: $\rho_{\text{sample}} = (m_2 - m_1) / V$

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